

An In-Depth Technical Guide to N-(4-Bromopyridin-2-yl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Bromopyridin-2-yl)acetamide

Cat. No.: B1526734

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This guide provides essential technical information for researchers, scientists, and drug development professionals working with **N-(4-Bromopyridin-2-yl)acetamide**. It covers the core physicochemical properties and a detailed experimental protocol for its synthesis.

Physicochemical Properties

N-(4-Bromopyridin-2-yl)acetamide is a brominated pyridine derivative.^[1] Its fundamental molecular data are summarized below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₇ BrN ₂ O ^{[2][3]}
Molecular Weight	215.05 g/mol ^{[2][3][4]}
Synonyms	N-(4-bromo-2-pyridyl)acetamide ^[2]
CAS Number	1026796-81-5 ^[2]

Experimental Protocols

Synthesis of **N-(4-Bromopyridin-2-yl)acetamide**^[4]

This protocol details a common method for the synthesis of **N-(4-Bromopyridin-2-yl)acetamide** from 4-bromo-2-aminopyridine.

Materials:

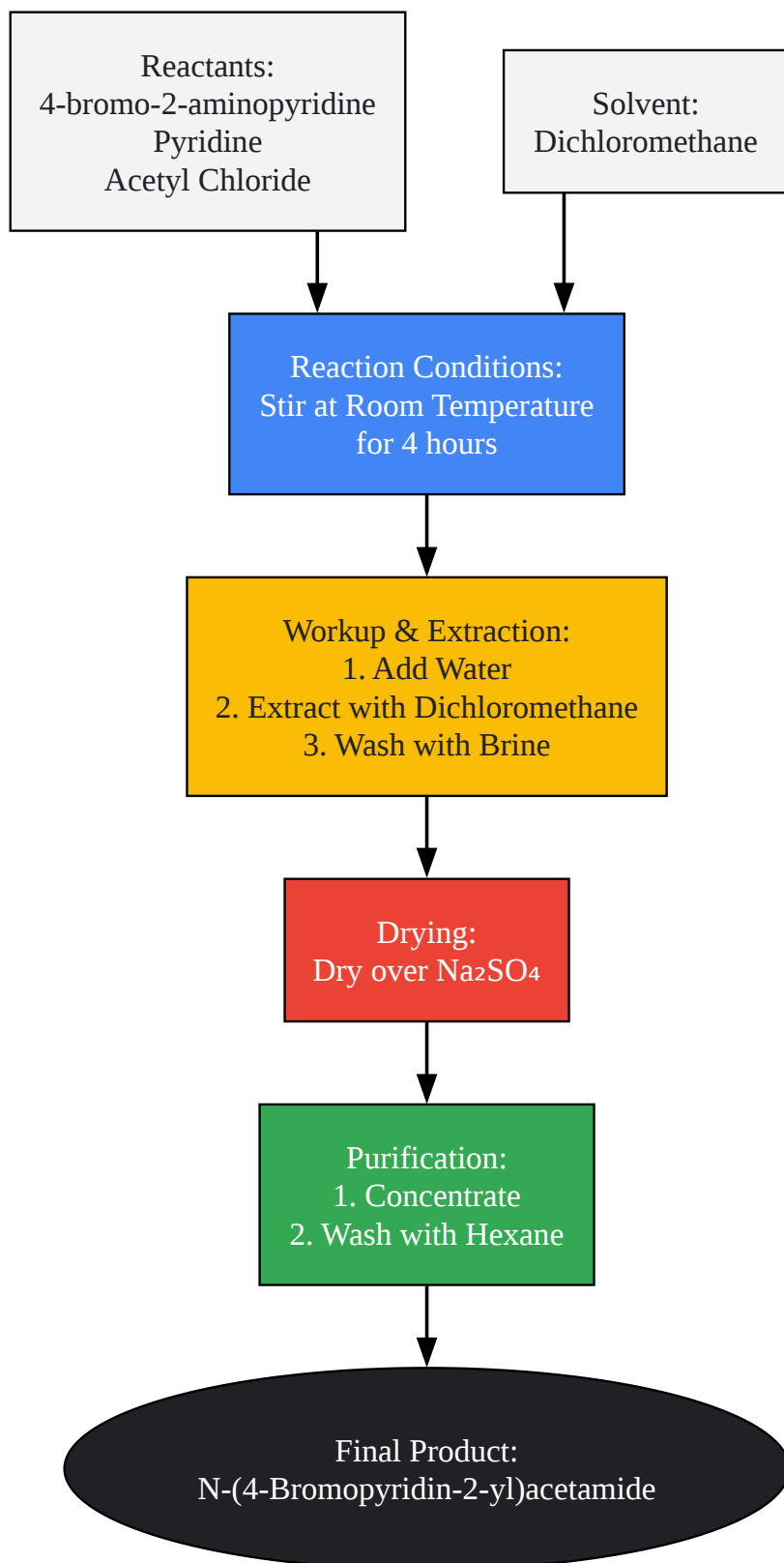
- 4-bromo-2-aminopyridine (87 mmol)
- Pyridine (130 mmol)
- Acetyl chloride (117 mmol)
- Dichloromethane (200 mL)
- Water
- Brine
- Sodium sulfate (Na_2SO_4)
- Hexane

Procedure:

- A solution of 4-bromo-2-aminopyridine and pyridine is prepared in 200 mL of dichloromethane.
- Acetyl chloride is added dropwise to the solution.
- The reaction mixture is stirred at room temperature for a period of 4 hours.
- Following the reaction, water is added, and the mixture is extracted with dichloromethane.
- The combined organic layers are washed with brine.
- The washed organic layer is then dried over sodium sulfate.
- The solvent is removed via concentration.
- The resulting residue is washed with hexane to afford the final product, **N-(4-bromopyridin-2-yl)acetamide**.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis protocol described above.



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References

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